Structural Elucidation and Analytical Characterization of (2-Ethylbutyl)boronic Acid

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Compound of Interest

Compound Name:	*(2-ethylbutyl)boronic acid*
CAS No.:	*140614-19-3*
Cat. No.:	*B1279147*

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Executive Summary

(2-Ethylbutyl)boronic acid (CAS: 147496-88-8) presents unique analytical challenges compared to standard organic molecules. Its characterization via

H NMR is dominated by two critical physicochemical factors: the quadrupolar relaxation of the boron nucleus (

B,

) and the dynamic dehydration equilibrium between the monomeric acid and the trimeric boroxine.

This guide provides a rigorous framework for acquiring, interpreting, and validating the NMR spectrum of this reagent, essential for researchers utilizing it in Suzuki-Miyaura cross-couplings or proteasome inhibitor synthesis.

Structural Logic & Signal Assignment

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To accurately interpret the spectrum, we must first deconstruct the molecule's symmetry and electronic environment. The molecule possesses a plane of symmetry, rendering the two ethyl branches chemically equivalent.

Molecular Architecture

The structure consists of a boron atom attached to a methylene group (

), which is bonded to a methine (

) branching point. This methine anchors two equivalent ethyl groups.

Proton Environments:

- Position A (

  ): Methylene protons directly attached to Boron. Highly shielded due to the electropositive nature of Boron (

).
- Position B (

  ): Methine proton at the branching point.
- Position C (

  ): Methylene protons of the ethyl groups.
- Position D (

  ): Methyl protons at the termini.
- Position E: Hydroxyl protons on Boron (solvent dependent).

Visualization of Proton Environments[1]

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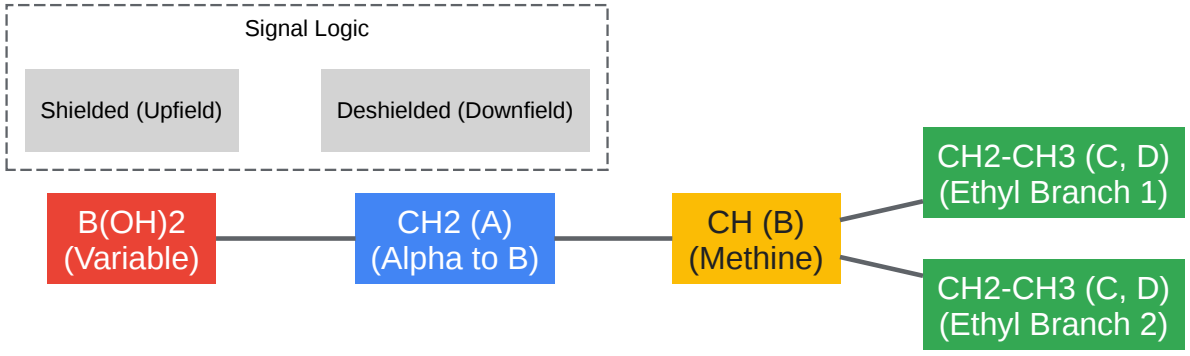

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Figure 1: Connectivity and proton environment classification for **(2-ethylbutyl)boronic acid**. Note the symmetry of the ethyl groups.

Predicted Spectral Data[1][2][3]

The following data represents the theoretical consensus for alkyl boronic acids in DMSO-d

. This solvent is preferred to stabilize the monomeric species via hydrogen bonding.

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Assignment	Proton Type	Multiplicity	Shift (, ppm)	Integration	Coupling (, Hz)	Mechanistic Note
A		Doublet (d)	0.65 – 0.75	2H		Diagnostic Peak. Broadened by B quadrupole.
D		Triplet (t)	0.80 – 0.85	6H		Overlaps with other alkyl impurities.
C	(Ethyl)	Multiplet (m)	1.20 – 1.35	4H	-	Complex splitting due to diastereotopic nature if chiral centers were present (not here, but magnetically complex).
B	(Methine)	Multiplet (m)	1.40 – 1.60	1H	-	Deshielded slightly by branching.
E		Singlet (br)	7.40 – 7.80	2H	-	Visible only in DMSO/Ace

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	tone. Invisible in /MeOD due to exchange.

The Boroxine Equilibrium (Critical Analysis)

The most common failure mode in analyzing this compound is the misinterpretation of "extra" peaks. Boronic acids spontaneously dehydrate to form cyclic trimers called boroxines.

This equilibrium is solvent-driven.

- CDCl

  : Often shows a mixture of Monomer and Trimer. The chemical shifts will drift, and peak broadening occurs due to chemical exchange.

- DMSO-d

  : The sulfoxide oxygen acts as a Lewis base, coordinating to the empty p-orbital of Boron. This stabilizes the monomer and typically yields a clean spectrum of the acid.

- CD

  OD: Rapid exchange of the

  protons with deuterium occurs. The boroxine ring is usually cleaved by methanolysis to form the dimethyl ester

  transiently.

Workflow for Solvent Selection

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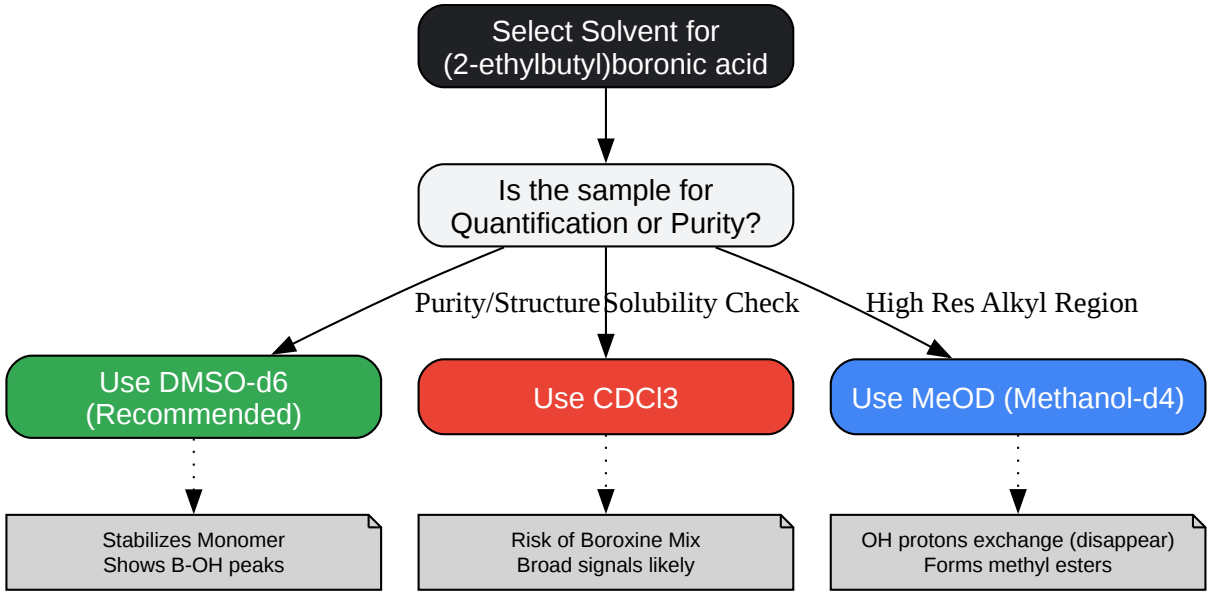

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Figure 2: Decision matrix for solvent selection based on analytical goals.

Experimental Protocol

Sample Preparation (Standard)

- Drying: Ensure the solid sample is dried under high vacuum (0.1 mbar) for 1 hour to remove surface water, which catalyzes boroxine formation.
- Solvent: Dispense 0.6 mL of DMSO-d

  (99.9% D).
  - Tip: Use an ampoule rather than a stock bottle to minimize water content.
- Concentration: Aim for 10-15 mg of sample. High concentrations favor boroxine formation (Le Chatelier's principle).
- Dissolution: Vortex gently. Do not heat excessively, as this promotes dehydration.

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Acquisition Parameters[1]

- Pulse Sequence: Standard zg30 or zg90.
- Relaxation Delay (D1): Set to 5-10 seconds.
  - Reasoning: Protons adjacent to Boron relax efficiently, but accurate integration of the alkyl chain requires full relaxation.
- Scans (NS): 16 or 32 scans are sufficient for >10 mg.
- Window Function: Apply slight exponential multiplication (LB = 0.3 Hz) to smooth quadrupolar broadening on the alpha-protons.

Troubleshooting "Missing" Signals

If the spectrum appears messy in CDCl

:

- Add 1 drop of D

  O to the NMR tube.
- Shake vigorously.
- Result: This forces the equilibrium entirely to the monomeric acid (saturated with water) and exchanges the OH protons, simplifying the alkyl region.

Detailed Mechanistic Insights

Quadrupolar Broadening

The signal at 0.7 ppm (Position A) is often broader than the other alkyl signals.

- Cause: The

  B nucleus (80% natural abundance) has a spin of

  and a quadrupole moment. This creates a fluctuating electric field gradient that induces

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efficient relaxation of the attached

H nuclei (scalar relaxation of the second kind).

- Effect: The expected doublet (

  Hz) may appear as a broad hump or a poorly resolved mound. This is not an impurity; it is a structural confirmation of the B-C bond.

Chemical Shift Calibration

- Reference: TMS (0.00 ppm) or residual DMSO-d

  (2.50 ppm).

- Note: Boronic acids can form weak complexes with residual water, shifting the water peak in DMSO away from its standard 3.33 ppm position.

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